

Personal protective equipment for handling 4-Hydroxyhexanoic acid

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Compound of Interest

Compound Name: 4-Hydroxyhexanoic acid

Cat. No.: B087786

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Essential Safety and Handling Guide for 4-Hydroxyhexanoic Acid

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling, storage, and disposal of **4-Hydroxyhexanoic acid** (CAS 13532-38-2). Due to the absence of a comprehensive, officially published Safety Data Sheet (SDS), this information has been synthesized from supplier data and general safety protocols for corrosive organic acids. It is imperative to supplement this guide with a thorough risk assessment conducted by qualified safety professionals within your organization.

Hazard Assessment and Personal Protective Equipment (PPE)

Based on available supplier information, **4-Hydroxyhexanoic acid** is classified as a hazardous substance. The associated GHS pictograms are GHS05 (corrosion) and GHS07 (skin and eye irritation, harmful if swallowed), with hazard statements H302 (Harmful if swallowed) and H314 (Causes severe skin burns and eye damage).^{[1][2][3]} Consequently, stringent personal protective measures are mandatory.

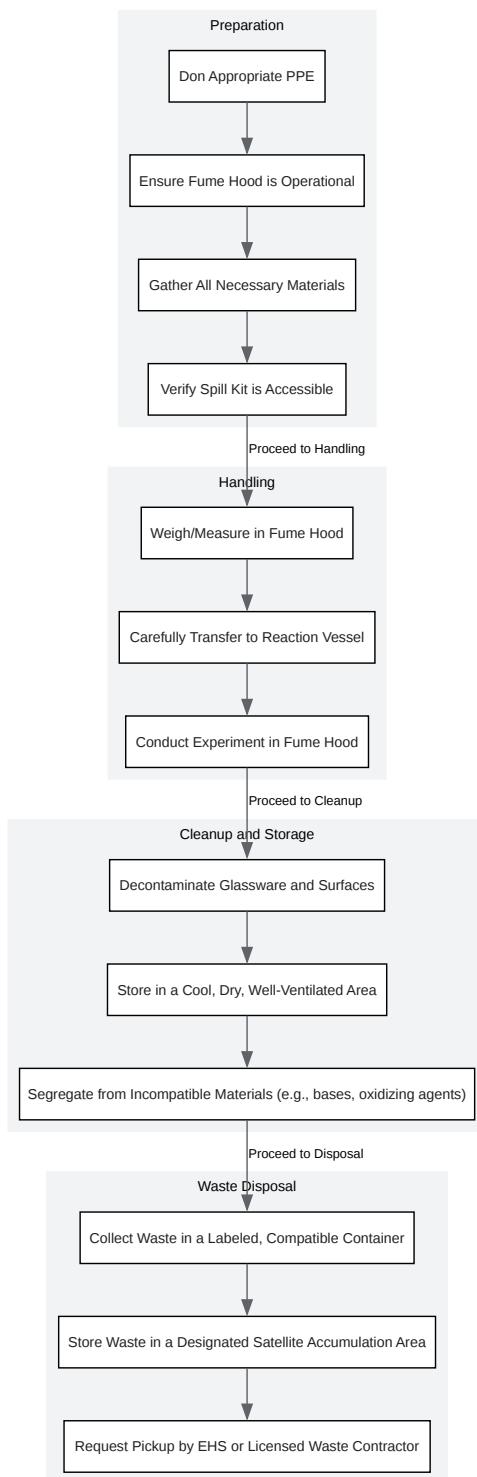
The following table summarizes the required PPE for handling **4-Hydroxyhexanoic acid**.

PPE Category	Specific Requirements	Rationale
Eye and Face Protection	Chemical splash goggles and a full-face shield.	To protect against splashes that can cause severe eye damage and skin burns. [4] [5] [6]
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended).	To prevent skin contact which can lead to severe burns. [4] [5]
Body Protection	Chemical-resistant lab coat or apron worn over full-length clothing.	To protect skin from accidental spills and splashes.
Footwear	Closed-toe, chemical-resistant shoes.	To protect feet from spills. [7]
Respiratory Protection	Use in a well-ventilated area or a certified chemical fume hood.	To avoid inhalation of any potential vapors or aerosols.

Operational Workflow for Handling 4-Hydroxyhexanoic Acid

Adherence to a strict, procedural workflow is essential to minimize exposure and ensure safety. The following diagram outlines the key steps for the safe handling of **4-Hydroxyhexanoic acid**, from initial preparation to final disposal.

Safe Handling Workflow for 4-Hydroxyhexanoic Acid

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Caption: This diagram illustrates the procedural flow for safely handling **4-Hydroxyhexanoic acid**, from preparation to disposal.

Detailed Procedural Guidance

1. Preparation:

- Personal Protective Equipment (PPE): Before entering the laboratory, don all PPE as specified in the table above.
- Ventilation: All handling of **4-Hydroxyhexanoic acid** must be conducted in a properly functioning chemical fume hood.
- Materials: Gather all necessary equipment, reagents, and a designated, labeled waste container before starting work.
- Spill Kit: Ensure a chemical spill kit equipped for acid spills is readily accessible.[\[8\]](#)

2. Handling:

- Dispensing: Carefully weigh or measure the required amount of **4-Hydroxyhexanoic acid** within the fume hood to contain any potential dust or vapors.
- Transfers: Use appropriate tools (e.g., spatulas, pipettes) for transfers to minimize the risk of spills.
- Reactions: Keep all reaction vessels containing **4-Hydroxyhexanoic acid** within the fume hood for the duration of the experiment.

3. Storage:

- Conditions: Store **4-Hydroxyhexanoic acid** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area.[\[9\]](#)
- Segregation: It is crucial to store **4-Hydroxyhexanoic acid** away from incompatible materials such as bases, oxidizing agents, and reactive metals to prevent hazardous reactions.[\[10\]](#)[\[11\]](#)

4. Disposal:

- Waste Collection: All waste containing **4-Hydroxyhexanoic acid** must be collected in a designated, labeled, and chemically compatible waste container.[7]
- Waste Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- Final Disposal: Dispose of the chemical waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Do not dispose of **4-Hydroxyhexanoic acid** down the drain.[7]

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and give a small amount of water to drink. Seek immediate medical attention.
- Spills: For small spills, neutralize with a suitable agent like sodium bicarbonate, absorb with an inert material, and place in a sealed container for disposal. For large spills, evacuate the area and contact your institution's emergency response team.[12][13]

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